

Navigating the Handling of 3-Nonene: A Technical Safety and Hazard Guide

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Compound of Interest

Compound Name: 3-Nonene

Cat. No.: B053289

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This in-depth guide provides a comprehensive overview of the safety precautions and GHS (Globally Harmonized System of Classification and Labelling of Chemicals) hazards associated with the handling of **3-Nonene**. Designed for laboratory and industrial settings, this document outlines the critical safety information, physical and chemical properties, and hazard communication elements necessary for the safe use of this compound.

GHS Hazard Identification and Classification

3-Nonene is classified under the GHS with the following hazards:

- Flammable Liquids: While specific category information can vary between suppliers, it is consistently identified as a flammable liquid.[1][2]
- Aspiration Hazard: It is recognized as an aspiration hazard, meaning it can be fatal if swallowed and enters the airways.[3]
- Skin Corrosion/Irritation: It is classified as causing skin irritation.[2]
- Serious Eye Damage/Eye Irritation: It is also classified as causing serious eye irritation.[2]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[2]

GHS Label Elements

The GHS label for **3-Nonene** includes the following elements:

- Pictograms:
 - Flame (for flammability)
 - Health Hazard (for aspiration toxicity and specific target organ toxicity)
 - Exclamation Mark (for skin and eye irritation)
- Signal Word: Danger[3][4]
- Hazard Statements:
 - H226: Flammable liquid and vapor.[1][2]
 - H304: May be fatal if swallowed and enters airways.[3][5]
 - H315: Causes skin irritation.[2]
 - H319: Causes serious eye irritation.[4]
 - H335: May cause respiratory irritation.[2]
- Precautionary Statements: A comprehensive list of precautionary statements is provided in the safety and handling section of this guide.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Nonene** is presented in the table below. This data is essential for understanding its behavior and for designing safe handling and storage procedures.

Property	Value
Molecular Formula	C ₉ H ₁₈
Molecular Weight	126.24 g/mol
Boiling Point	146-147 °C
Flash Point	26 °C (78.8 °F)
Density	0.73 g/cm ³ at 25 °C
Vapor Pressure	10.86 mmHg at 25°C[6]
Water Solubility	Insoluble
Appearance	Colorless liquid

Safety Precautions and Handling Procedures

Adherence to strict safety protocols is paramount when working with **3-Nonene** to mitigate the risks associated with its hazardous properties.

Engineering Controls

- Ventilation: Work in a well-ventilated area, preferably under a chemical fume hood, to minimize inhalation of vapors.[7][8] Use explosion-proof ventilation systems.[3][8]
- Ignition Sources: Eliminate all potential ignition sources, such as open flames, sparks, and hot surfaces. "No smoking" policies should be strictly enforced in handling areas.[3][7]
- Grounding and Bonding: Use grounded and bonded containers and receiving equipment to prevent the buildup of static electricity, which can be an ignition source.[3][7]
- Emergency Equipment: Ensure that safety showers and eyewash stations are readily accessible in the immediate vicinity of any potential exposure.[8]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or a face shield to protect against splashes.[4]

- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[3][4]
- Respiratory Protection: If ventilation is inadequate or for emergency situations, use a NIOSH-approved respirator with organic vapor cartridges.[8]

Handling and Storage

- Handling: Use only non-sparking tools.[3][7] Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mists. Wash thoroughly after handling.[4]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[3][7][8] The storage area should be designated for flammable liquids.

First Aid Measures

In the event of exposure to **3-Nonene**, immediate medical attention is crucial. The following first aid procedures should be followed:

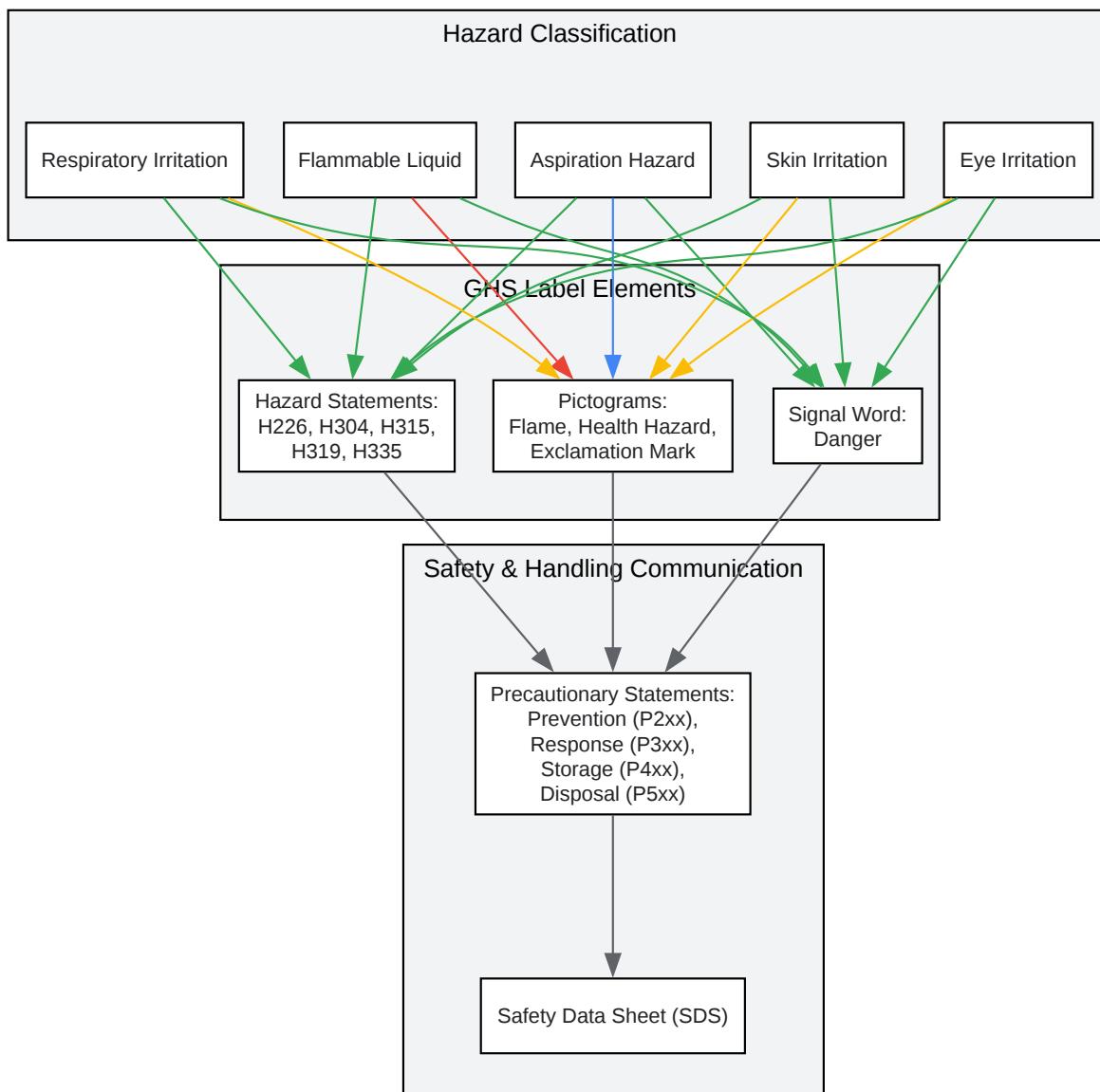
- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[3]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists. [3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. If vomiting occurs, keep the head low so that stomach content doesn't get into the lungs. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][9]

Experimental Protocols

Detailed experimental protocols for the toxicological and physical hazard testing of **3-Nonene** are not publicly available in standard safety data sheets or chemical databases. These studies are typically conducted by manufacturers and submitted to regulatory agencies. The GHS classifications provided in this guide are based on the summary results of these proprietary studies. For access to the full experimental methodologies, it may be necessary to contact the chemical supplier directly or consult specialized toxicological research publications.

GHS Hazard Communication Workflow

The following diagram illustrates the logical flow of information used in GHS hazard communication for **3-Nonene**, from hazard classification to the precautionary measures communicated to the end-user.



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Caption: GHS Hazard Communication Workflow for **3-Nonene**.

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